

Nyasicol CAS number 111518-95-7 details

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Compound of Interest

Compound Name: Nyasicol

Cat. No.: B1148670

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An In-Depth Technical Guide to **Nyasicol** (CAS Number: 111518-95-7)

Introduction

Nyasicol, with the Chemical Abstracts Service (CAS) number 111518-95-7, is a naturally occurring phenolic compound. It has been isolated from plants of the *Curculigo* genus, notably *Curculigo capitulata*.^{[1][2]} This technical guide provides a comprehensive overview of the available scientific information on **Nyasicol**, focusing on its chemical properties, biological activities, and potential mechanisms of action, tailored for researchers, scientists, and drug development professionals.

Chemical Properties

A summary of the key chemical properties of **Nyasicol** is presented in the table below.

Property	Value	Source
CAS Number	111518-95-7	[1][3]
Molecular Formula	C ₁₇ H ₁₆ O ₆	[3]
Appearance	As per the typical Certificate of Analysis	
Purity	≥99% (commercially available)	
Storage	In a well-closed container, protected from light and in a cool & dry place.	

Table 1: Chemical Properties of **Nyasicol**

Nyasicol is recognized as a precursor to interjectin, another natural product.

Biological Activity and Potential Therapeutic Relevance

Research into the biological activities of compounds isolated from *Curculigo capitulata* has highlighted the potential for neuroprotective effects. While direct and extensive studies on **Nyasicol** are limited, related compounds from the same plant have demonstrated significant bioactivity, suggesting a promising area of investigation for **Nyasicol** itself.

Neuroprotection

A key study investigating the chemical constituents of *Curculigo capitulata* identified several compounds with neuroprotective properties against glutamate-induced oxidative injury in human neuroblastoma SH-SY5Y cells. While specific quantitative data for **Nyasicol**'s neuroprotective effect was not detailed in the primary abstracts of the reviewed literature, the research provides a foundational experimental framework and points towards a potential mechanism of action relevant to compounds of this class.

One of the norlignan compounds isolated from *Curculigo capitulata* was found to exert its protective effect by regulating the Nrf2/HO-1 signaling pathway. This pathway is a critical

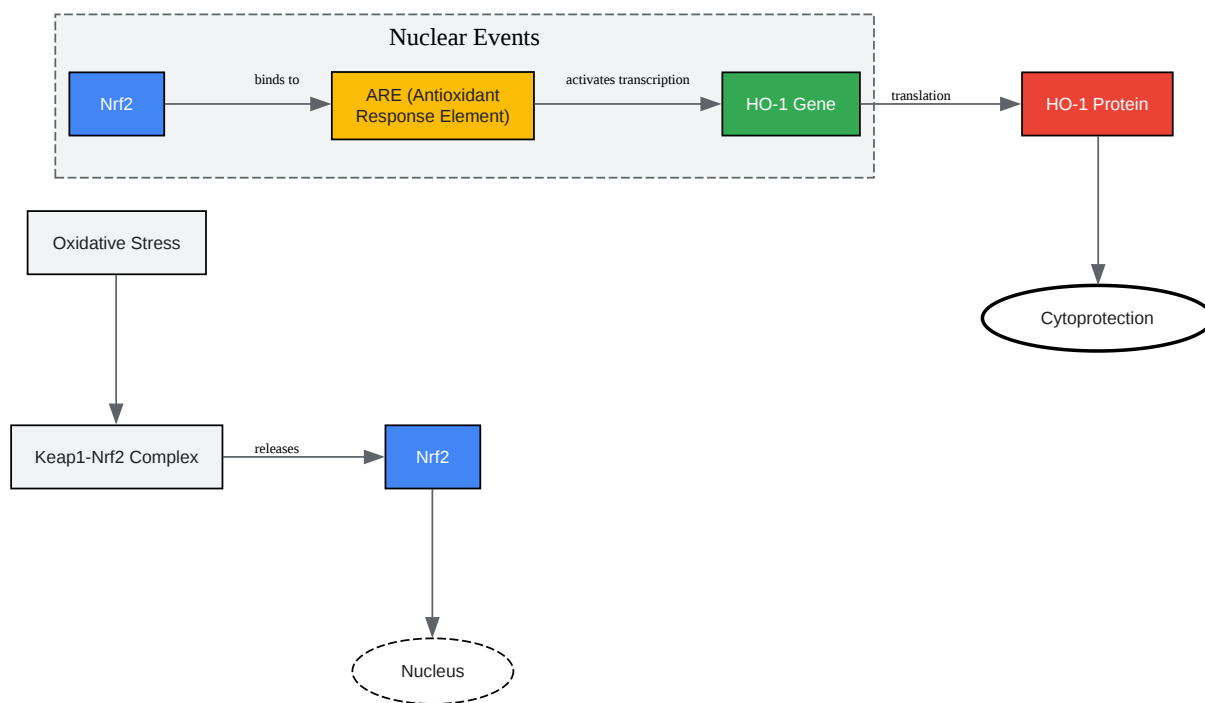
cellular defense mechanism against oxidative stress.

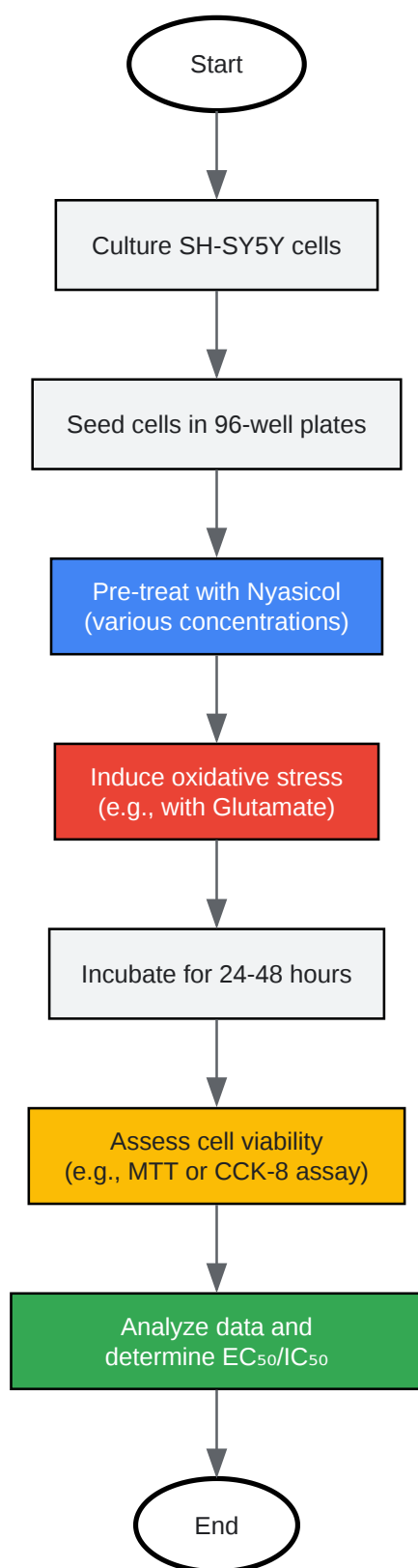
Signaling Pathways

Potential Involvement in the Nrf2/HO-1 Pathway

The Nuclear factor erythroid 2-related factor 2 (Nrf2)/Heme oxygenase-1 (HO-1) signaling pathway is a primary target for therapeutic intervention in diseases associated with oxidative stress, including neurodegenerative disorders. The activation of this pathway leads to the transcription of a wide array of antioxidant and cytoprotective genes.

The workflow for the activation of the Nrf2/HO-1 pathway is as follows:





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References

- 1. Zileuton | CAS:111406-87-2 | 5-lipoxygenase (5-LOX) inhibitor, orally active | High Purity | Manufacturer BioCrick [biocrick.com]
- 2. natuprod.bocsci.com [natuprod.bocsci.com]
- 3. Nyasicol, CasNo.111518-95-7 LIDE PHARMACEUTICALS LIMITED China (Mainland) [lidepharma.lookchem.com]
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